

A Technical Guide to the Solubility of Ethyl Tetradecanoate-d27 in Organic Solvents

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Compound of Interest

Compound Name: Ethyl Tetradecanoate-d27

Cat. No.: B565284

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This technical guide provides a comprehensive overview of the solubility of **Ethyl Tetradecanoate-d27**, a deuterated stable isotope of Ethyl Myristate. Given that deuteration does not significantly alter the solubility of a compound in organic solvents, this document will refer to data for the non-deuterated form, Ethyl Tetradecanoate (also known as Ethyl Myristate), to provide a robust and relevant solubility profile.

Ethyl Tetradecanoate is the ethyl ester of myristic acid, a saturated fatty acid. It is a colorless liquid with a waxy or fruity odor, widely used in cosmetics, flavorings, and as a fragrance component.^{[1][2]} In pharmaceutical research, its deuterated form, **Ethyl Tetradecanoate-d27**, serves as an internal standard in mass spectrometry-based analyses due to its chemical similarity to the non-deuterated form but distinct mass.

Solubility Profile

Ethyl Tetradecanoate is a lipophilic compound, rendering it soluble in most organic solvents and insoluble in water.^{[3][4][5]} The following table summarizes the available quantitative and qualitative solubility data for Ethyl Tetradecanoate in various organic solvents.

Solvent	Quantitative Solubility	Qualitative Solubility	Reference
Ethanol	30 mg/mL	Soluble	[6]
1 mL in 1 mL of 95% ethanol	[1][7]		
Dimethylformamide (DMF)	30 mg/mL	[6]	
Dimethyl sulfoxide (DMSO)	20 mg/mL	[6]	
Ether	Slightly soluble	[1][4][5][7]	
Chloroform	Soluble	[2]	
Methanol	Slightly Soluble	[2]	
Water	Insoluble/Not miscible	[2][4][5]	

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a fatty acid ester like **Ethyl Tetradecanoate-d27** in an organic solvent. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.

Objective: To determine the saturation solubility of **Ethyl Tetradecanoate-d27** in a selected organic solvent at a specific temperature.

Materials:

- **Ethyl Tetradecanoate-d27**
- Selected organic solvent (e.g., Ethanol, HPLC grade)
- Analytical balance
- Vortex mixer

- Thermostatic shaker or water bath
- Centrifuge
- Syringe filters (0.22 μm , solvent-compatible)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) system
- Volumetric flasks and pipettes

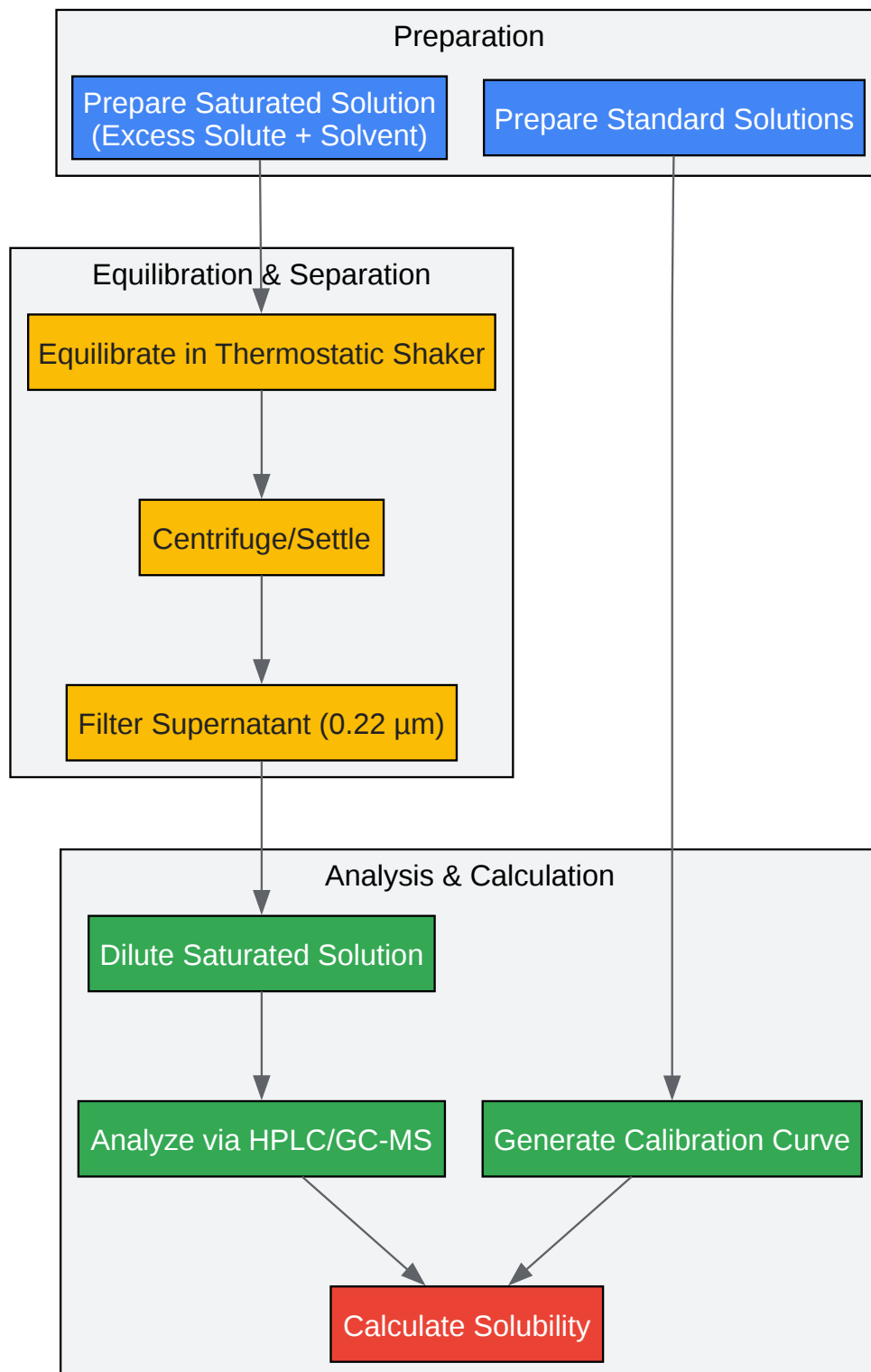
Procedure:

- Preparation of Standard Solutions:
 - Prepare a stock solution of **Ethyl Tetradecanoate-d27** in the chosen solvent at a known concentration (e.g., 10 mg/mL).
 - From the stock solution, prepare a series of standard solutions of decreasing concentrations (e.g., 5, 2.5, 1, 0.5, 0.1 mg/mL) to create a calibration curve.
- Preparation of Saturated Solution:
 - Add an excess amount of **Ethyl Tetradecanoate-d27** to a known volume of the solvent in a sealed vial. The excess is to ensure that a saturated solution is formed.
 - Place the vial in a thermostatic shaker set to a constant temperature (e.g., 25°C) and agitate for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the solution to stand undisturbed for a few hours to let the undissolved solute settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, avoiding any undissolved particles.

- Filter the collected supernatant through a 0.22 μm syringe filter to remove any remaining suspended particles.
- Dilute the filtered, saturated solution with the solvent to a concentration that falls within the range of the calibration curve.
- Quantification:
 - Analyze the prepared standard solutions and the diluted sample solution using a suitable analytical method like HPLC or GC-MS.
 - Generate a calibration curve by plotting the peak area (or height) against the concentration of the standard solutions.
 - Determine the concentration of **Ethyl Tetradecanoate-d27** in the diluted sample by interpolating its peak area from the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution by multiplying the determined concentration by the dilution factor. This value represents the solubility of **Ethyl Tetradecanoate-d27** in the solvent at the specified temperature.

Experimental Workflow Diagram

Experimental Workflow for Solubility Determination

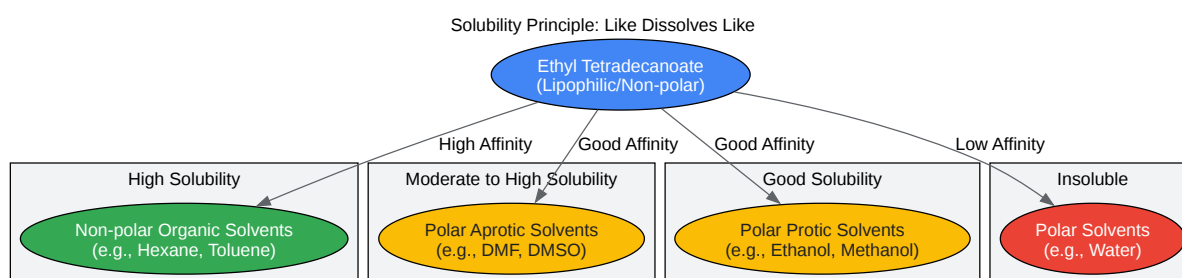


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Caption: Workflow for determining the solubility of **Ethyl Tetradecanoate-d27**.

Logical Relationship of Solubility

The solubility of a fatty acid ester like Ethyl Tetradecanoate is governed by the principle of "like dissolves like." This means it will be more soluble in solvents with similar polarity.



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Caption: Logical relationship of Ethyl Tetradecanoate solubility with solvent polarity.

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